

Navigating the Solubility Landscape of 4-(Vinylsulfonyl)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(Vinylsulfonyl)benzoic acid

Cat. No.: B1356606

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Executive Summary

4-(Vinylsulfonyl)benzoic acid is a molecule of interest in various research and development sectors, including pharmaceuticals, due to its reactive vinylsulfonyl group and the acidic benzoic acid moiety. A critical parameter for its application in synthesis, formulation, and biological studies is its solubility in organic solvents. This technical guide provides a comprehensive overview of the solubility characteristics of **4-(Vinylsulfonyl)benzoic acid**. While specific quantitative solubility data across a wide range of organic solvents is not extensively documented in publicly available literature, this guide outlines the theoretical principles governing its solubility, presents a generalized experimental protocol for its determination, and offers insights into its likely behavior in various solvent classes.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(Vinylsulfonyl)benzoic acid** is provided in the table below. These properties are essential for understanding its solubility behavior.

Property	Value	Reference
CAS Number	95535-40-3	[1]
Molecular Formula	C ₉ H ₈ O ₄ S	[2]
Molecular Weight	212.22 g/mol	[2]
Appearance	White to light yellow solid	
Purity	Typically ≥97%	[2]

Principles of Solubility

The solubility of **4-(Vinylsulfonyl)benzoic acid** is governed by the interplay of its structural features and the properties of the solvent. The molecule possesses both polar and non-polar characteristics:

- **Polar Moieties:** The carboxylic acid (-COOH) and sulfonyl (-SO₂) groups are highly polar and capable of hydrogen bonding. The carboxylic acid group can act as both a hydrogen bond donor and acceptor, while the sulfonyl group's oxygens are strong hydrogen bond acceptors.
- **Non-Polar Moiety:** The benzene ring and the vinyl group (-CH=CH₂) contribute to the molecule's non-polar character.

Based on the principle of "like dissolves like," it is anticipated that **4-(Vinylsulfonyl)benzoic acid** will exhibit higher solubility in polar organic solvents that can engage in hydrogen bonding. Its solubility in non-polar solvents is expected to be limited.

Experimental Protocol for Solubility Determination

The following is a generalized and robust protocol for the experimental determination of the solubility of **4-(Vinylsulfonyl)benzoic acid** in an organic solvent. This method is based on the widely used shake-flask method.[\[3\]](#)

Objective: To determine the saturation solubility of **4-(Vinylsulfonyl)benzoic acid** in a selected organic solvent at a specific temperature.

Materials:

- **4-(Vinylsulfonyl)benzoic acid** (high purity)
- Selected organic solvent (analytical grade)
- Volumetric flasks
- Analytical balance
- Shaking incubator or water bath with temperature control
- Syringe filters (e.g., 0.45 µm PTFE)
- Vials for sample collection
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or other suitable analytical instrumentation like UV-Vis spectrophotometer)

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **4-(Vinylsulfonyl)benzoic acid** to a known volume of the selected organic solvent in a sealed vial or flask. The presence of undissolved solid is crucial to ensure saturation.
 - Place the sealed container in a shaking incubator or water bath set to the desired temperature (e.g., 25 °C).
 - Equilibrate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium solubility is reached. The shaking ensures thorough mixing.
- Sample Collection and Filtration:
 - After equilibration, allow the suspension to settle for a short period.
 - Carefully withdraw a known volume of the supernatant using a syringe.

- Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.
- Sample Analysis:
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated analytical method (e.g., HPLC) to determine the concentration of **4-(Vinylsulfonyl)benzoic acid**.
- Quantification:
 - Prepare a calibration curve using standard solutions of **4-(Vinylsulfonyl)benzoic acid** of known concentrations.
 - From the calibration curve, determine the concentration of the solute in the diluted sample.
 - Calculate the original concentration in the saturated solution, taking into account the dilution factor. This value represents the solubility of **4-(Vinylsulfonyl)benzoic acid** in the chosen solvent at the specified temperature.

Data Presentation:

The solubility data should be presented in a clear and organized manner, as shown in the hypothetical table below.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mol/L)
Methanol	25	Data	Data
Ethanol	25	Data	Data
Acetone	25	Data	Data
Acetonitrile	25	Data	Data
Dichloromethane	25	Data	Data
Toluene	25	Data	Data

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



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